

commercial availability of 3-[3-(trifluoromethyl)phenyl]propanenitrile

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Compound of Interest

Compound Name:	3-[3-(trifluoromethyl)phenyl]propanenitrile
Cat. No.:	B1313118
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Technical Guide: 3-[3-(Trifluoromethyl)phenyl]propanenitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the currently available information on **3-[3-(trifluoromethyl)phenyl]propanenitrile** (CAS No. 95096-06-3). The document outlines its commercial availability, basic chemical and physical properties, and safety information. It is important to note that while this compound is commercially available, there is a significant lack of published scientific literature detailing its specific synthesis, comprehensive characterization, biological activity, and mechanism of action. Therefore, this guide also includes contextual information on related compounds to provide a broader understanding of this chemical class. Due to the absence of specific biological data, discussions on signaling pathways and detailed experimental protocols for biological applications are necessarily general.

Commercial Availability

3-[3-(Trifluoromethyl)phenyl]propanenitrile is available from several chemical suppliers, indicating its accessibility for research and development purposes. The purity levels and

quantities offered may vary among suppliers.

Table 1: Commercial Suppliers of **3-[3-(Trifluoromethyl)phenyl]propanenitrile**

Supplier	Purity	Quantity
Shaanxi Dideu Medichem Co. Ltd.	98.0%	Inquire for details
Apolloscientific	95%	250mg
AK Scientific	Not specified	250mg
SynQuest Laboratories	97%	250mg
Matrix Scientific	97%	1g
Toronto Research Chemicals	Not specified	10mg

Note: This list is not exhaustive and represents a snapshot of available information. Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

Chemical and Physical Properties

Detailed and experimentally verified physical and chemical property data for **3-[3-(trifluoromethyl)phenyl]propanenitrile** is not readily available in published literature. The following table summarizes the basic chemical information and includes some predicted or estimated properties based on its structure and data from similar compounds.

Table 2: Chemical and Physical Properties of **3-[3-(Trifluoromethyl)phenyl]propanenitrile**

Property	Value	Source
CAS Number	95096-06-3	ChemicalBook[1]
Molecular Formula	C10H8F3N	ChemicalBook[1]
Molecular Weight	199.17 g/mol	ChemicalBook[1]
Appearance	Not specified	-
Melting Point	Not specified	-
Boiling Point	Not specified	-
Solubility	Not specified	-
Storage Temperature	2-8°C	ChemicalBook[1]

Safety Information

Safety data sheets (SDS) from commercial suppliers provide essential handling and safety information.

Table 3: GHS Hazard Information for **3-[3-(Trifluoromethyl)phenyl]propanenitrile**

Hazard Statement	Precautionary Statement
H301: Toxic if swallowed.	P264, P270, P280, P301+P310+P330, P305+P351+P338, P337+P313, P405, P501
H319: Causes serious eye irritation.	

This information is based on available safety data sheets and may not be comprehensive. Always consult the specific SDS from the supplier before handling the compound.

Hypothetical Synthesis Protocol

A specific, detailed, and validated experimental protocol for the synthesis of **3-[3-(trifluoromethyl)phenyl]propanenitrile** is not available in the reviewed literature. However, based on general organic chemistry principles and synthesis methods for structurally related

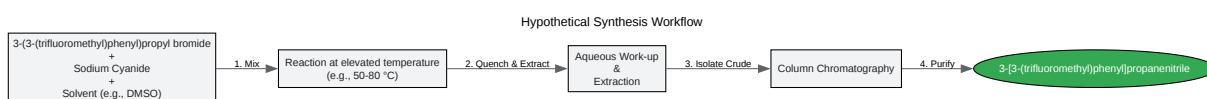
nitriles, a plausible synthetic route can be proposed. The following is a hypothetical protocol and would require optimization and validation.

Reaction Scheme: A potential synthesis could involve the cyanation of a suitable precursor, such as 3-(3-(trifluoromethyl)phenyl)propyl bromide.

Hypothetical Experimental Protocol:

- **Reaction Setup:** To a solution of 3-(3-(trifluoromethyl)phenyl)propyl bromide (1.0 eq) in a suitable polar aprotic solvent such as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF), add sodium cyanide (NaCN) or potassium cyanide (KCN) (1.1 - 1.5 eq).
- **Reaction Conditions:** Stir the reaction mixture at an elevated temperature (e.g., 50-80 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature and pour it into water. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate or diethyl ether).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.
- **Characterization:** The structure and purity of the final product should be confirmed by spectroscopic methods such as ¹H NMR, ¹³C NMR, FT-IR, and mass spectrometry.

DOT Diagram: Hypothetical Synthesis Workflow



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A generalized workflow for the synthesis of the target compound.

Potential Applications in Drug Development (Contextual)

While no specific biological activity has been reported for **3-[3-(trifluoromethyl)phenyl]propanenitrile**, its structural features—the trifluoromethyl group and the nitrile moiety—are present in numerous biologically active compounds and approved drugs.

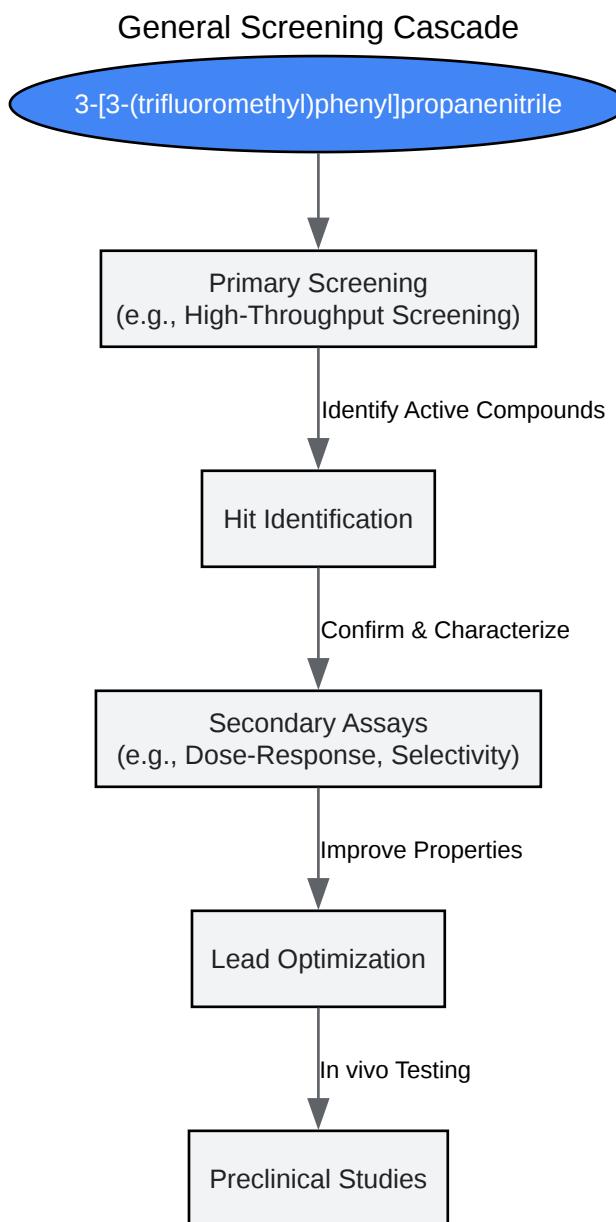
- Trifluoromethyl Group: This group is known to enhance metabolic stability, lipophilicity, and binding affinity of molecules to their biological targets. Its presence can significantly improve the pharmacokinetic and pharmacodynamic properties of a drug candidate.
- Nitrile Group: The nitrile functional group can act as a hydrogen bond acceptor and a bioisostere for other functional groups. It is found in a variety of pharmaceuticals with diverse mechanisms of action.

Given these characteristics, **3-[3-(trifluoromethyl)phenyl]propanenitrile** could be explored as a building block or a scaffold in the synthesis of novel compounds for various therapeutic areas. However, without experimental data, any potential application remains speculative.

Signaling Pathways (General Overview)

There is no information linking **3-[3-(trifluoromethyl)phenyl]propanenitrile** to any specific signaling pathway. Research in drug discovery often involves screening compounds against various cellular pathways implicated in disease. A logical first step for a novel compound with potential biological activity would be to assess its effects on well-established signaling cascades.

DOT Diagram: General Drug Discovery Screening Cascade



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A typical workflow for evaluating a novel chemical entity.

Conclusion

3-[3-(Trifluoromethyl)phenyl]propanenitrile is a commercially available chemical compound. However, there is a notable absence of detailed scientific literature regarding its synthesis, physical and chemical properties, and biological activity. For researchers and drug development professionals, this presents both a challenge and an opportunity. The challenge lies in the need for foundational research to characterize the molecule thoroughly. The

opportunity lies in the potential for discovering novel properties and applications for this understudied compound, given the known importance of its constituent functional groups in medicinal chemistry. Any investigation into this molecule would require starting from basic characterization and proceeding through systematic biological screening.

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References

- 1. 3-[3-(TRIFLUOROMETHYL)PHENYL]PROPANENITRILE | 95096-06-3 [chemicalbook.com]
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